

Technical Support Center: Z-Asp-OMe Solubility for In Vitro Assays

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Compound of Interest

Compound Name: Z-Asp-OMe

Cat. No.: B554428

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Welcome to the technical support center for **Z-Asp-OMe**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming solubility challenges with **Z-Asp-OMe** in in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What is **Z-Asp-OMe** and what are its basic properties?

Z-Asp-OMe, or N-Cbz-L-aspartic acid α -methyl ester, is a derivative of the amino acid aspartic acid.[1][2] It is commonly used in peptide synthesis and other biochemical applications.[2] It typically appears as a white to off-white crystalline powder.[3]

Q2: What is the solubility of **Z-Asp-OMe** in common laboratory solvents?

Z-Asp-OMe is sparingly soluble in water but shows good solubility in several organic solvents.[4] Quantitative data for some solvents is available, while for others, only qualitative descriptions exist. Please refer to the data table below for more details.

Q3: I'm observing precipitation when I dilute my **Z-Asp-OMe** stock solution into my aqueous assay buffer. What can I do?

Precipitation upon dilution into aqueous media is a common issue with hydrophobic compounds. Please refer to our Troubleshooting Guide below for a step-by-step approach to resolve this issue.

Q4: What is the maximum concentration of DMSO I can use in my cell-based assay?

While **Z-Asp-OMe** is highly soluble in DMSO, high concentrations of DMSO can be toxic to cells. It is generally recommended to keep the final concentration of DMSO in your cell culture medium at or below 1% (v/v). However, for sensitive cell lines or long-term assays, a final concentration of 0.1% or lower is often preferred to minimize any potential artifacts.

Solubility Data

The following table summarizes the known solubility of **Z-Asp-OMe** in various common laboratory solvents.

| Solvent | Solubility (mg/mL) | Solubility (mM) | Notes |
|---------------------------|--------------------|-----------------|--|
| Dimethyl Sulfoxide (DMSO) | 200 | 711.09 | Requires sonication to achieve maximum solubility. Use of anhydrous DMSO is recommended as its hygroscopic nature can affect solubility. |
| Methanol | Soluble | Not specified | Quantitative data is not readily available, but it is reported as soluble. |
| Ethanol | Not specified | Not specified | Expected to have some solubility, but quantitative data is not readily available. |
| Acetone | Soluble | Not specified | Reported as soluble, but quantitative data is not available. |
| Acetonitrile | Not specified | Not specified | Solubility data is not readily available. |
| Water | Sparingly soluble | Not specified | Z-Asp-OMe has very low solubility in aqueous solutions. |

Molecular Weight of **Z-Asp-OMe**: 281.26 g/mol

Experimental Protocols

Protocol for Preparation of a Z-Asp-OMe Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **Z-Asp-OMe** in DMSO.

Materials:

- **Z-Asp-OMe** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Vortex mixer
- Sonicator (water bath)

Procedure:

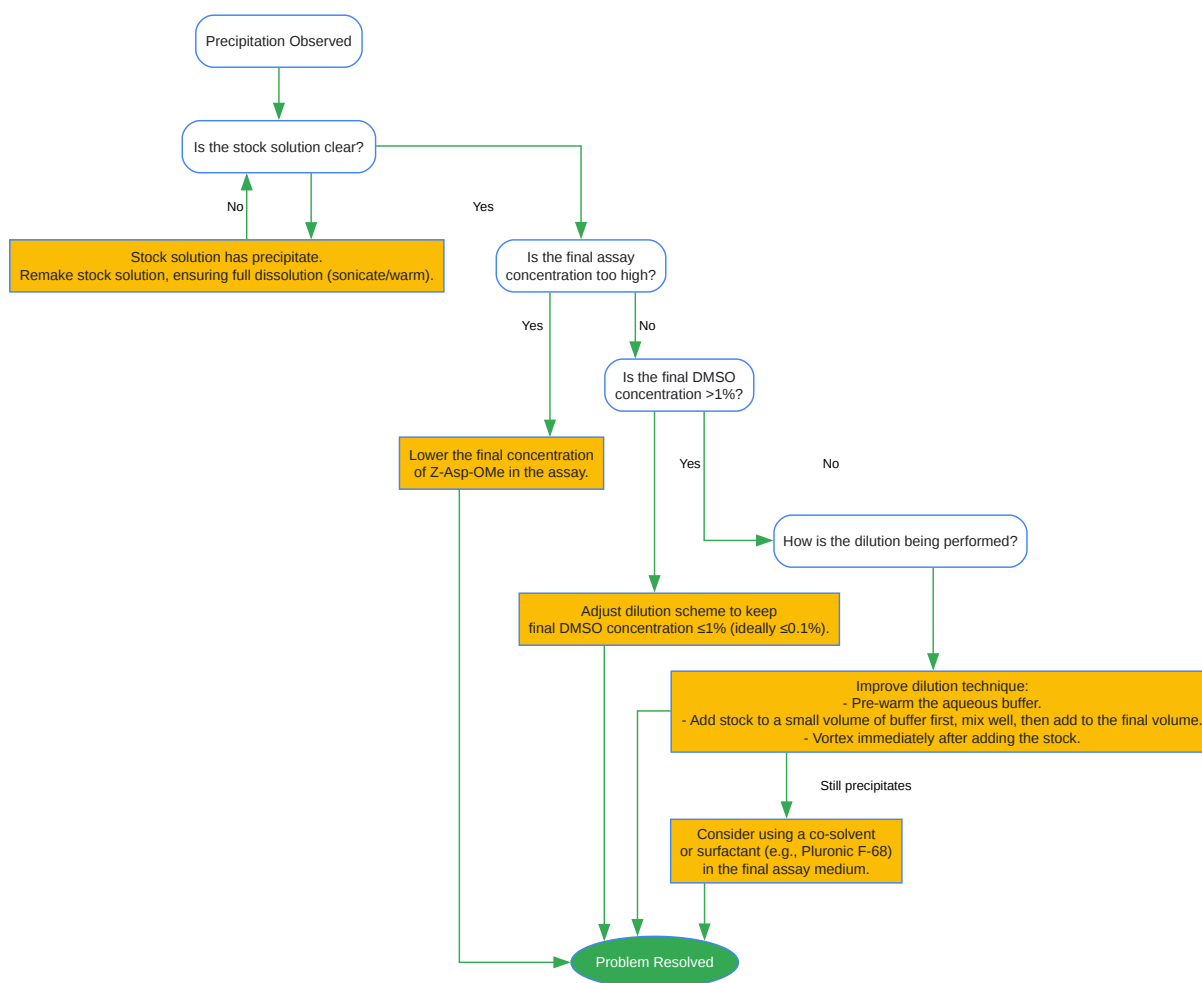
- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, you will need:
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 281.26 \text{ g/mol} = 0.02813 \text{ g} = 28.13 \text{ mg}$
- Weigh the **Z-Asp-OMe**: Carefully weigh out 28.13 mg of **Z-Asp-OMe** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Z-Asp-OMe**.
- Dissolve the compound:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a water bath sonicator and sonicate for 10-15 minutes.
 - Visually inspect the solution to ensure there is no remaining particulate matter. The solution should be clear.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Troubleshooting Guide

If you are experiencing issues with **Z-Asp-OMe** solubility in your in vitro assays, follow this troubleshooting guide.

Problem: Precipitate forms after adding **Z-Asp-OMe** stock solution to the aqueous assay buffer or cell culture medium.

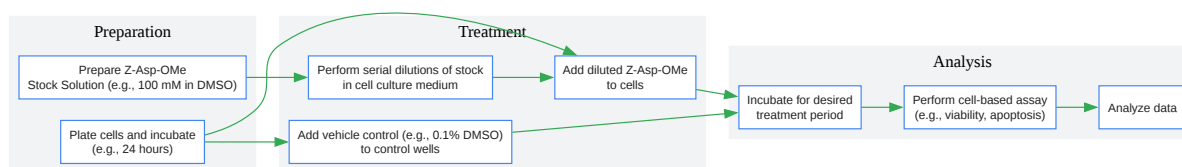


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Caption: Troubleshooting workflow for **Z-Asp-OMe** precipitation.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for using **Z-Asp-OMe** in an in vitro cell-based assay.



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Caption: Workflow for a cell-based assay with **Z-Asp-OMe**.

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